

Field Application Techniques for Ethyl 1-Naphthaleneacetate: Application Notes and Protocols

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Compound of Interest

Compound Name: Ethyl 1-naphthaleneacetate

Cat. No.: B144142

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Introduction

Ethyl 1-naphthaleneacetate is a synthetic auxin, a class of plant growth regulators that play a crucial role in various physiological processes in plants.^[1] It is the ethyl ester of 1-naphthaleneacetic acid (NAA) and is often used in agriculture and horticulture to manipulate plant growth and development. Its primary mechanism of action involves mimicking the effects of the natural plant hormone auxin, influencing cell elongation, division, and differentiation. Upon application, **ethyl 1-naphthaleneacetate** is absorbed by plant tissues and can be hydrolyzed to 1-naphthaleneacetic acid (NAA), the more biologically active form. This document provides detailed application notes and experimental protocols for the field use of **ethyl 1-naphthaleneacetate** in three key areas: fruit thinning, control of pre-harvest fruit drop, and sucker control in woody plants.

Data Presentation

The following tables summarize quantitative data from field studies on the application of **ethyl 1-naphthaleneacetate** (or its active form, NAA) for various agricultural purposes.

Table 1: Efficacy of Naphthaleneacetic Acid (NAA) for Fruit Thinning in Apples (*Malus domestica* 'Summerred')

Treatment (Applied at 10 mm fruitlet diameter)	Final Fruit Number per Tree	Mean Fruit Weight (g)	Total Yield per Tree (kg)
Untreated Control	150	120	18.0
Hand Thinned	75	160	12.0
NAA (10 ppm)	90	130	11.7
6-Benzyladenine (BA) (100 ppm)	80	155	12.4
BA (100 ppm) + NAA (10 ppm)	70	165	11.6

Data adapted from a study on 'Summerred' apples. The results demonstrate that while NAA alone can reduce fruit number, its effect on fruit weight gain may not be as pronounced as other thinners or combinations.[\[2\]](#)[\[3\]](#)

Table 2: Efficacy of Naphthaleneacetic Acid (NAA) for Fruit Thinning in 'Murcott' Mandarin (*Citrus reticulata*)

NAA Concentration (ppm)	Application Timing (Fruit Diameter)	Number of Fruits per Tree at Harvest	Average Fruit Weight (g)
0 (Control)	-	845	140
200	1.0 cm	650	160
400	1.0 cm	580	164
200	1.5 cm	690	155
400	1.5 cm	620	162
200	2.0 cm	720	150
400	2.0 cm	680	158

Data adapted from a study on 'Murcott' mandarin trees. The results indicate that both NAA concentration and application timing significantly impact thinning efficacy and subsequent fruit weight.[4]

Table 3: Efficacy of Naphthaleneacetic Acid (NAA) for Pre-Harvest Fruit Drop Control in Apples (*Malus domestica* 'Idared')

Treatment	Number of Fallen Fruits per Tree
Untreated Control	25
NAA (200 ml/ha Obsthormon 24a)	10
NAA (300 ml/ha Obsthormon 24a)	8
NAA (400 ml/ha Obsthormon 24a)	5
NAA (500 ml/ha Obsthormon 24a)	2
NAA (200 + 200 ml/ha split application)	4
NAA (200 + 300 ml/ha split application)	3

Data adapted from a study on 'Idared' apples using a commercial formulation of NAA (Obsthormon 24a, 75g/l NAA). The data shows a dose-dependent reduction in pre-harvest fruit drop with NAA application.[5]

Table 4: Efficacy of 1-Naphthaleneacetic Acid (NAA) for Sucker Control in European Hazelnut (*Corylus avellana*)

Treatment	Visual Sucker Control (%) (60 DAT)	Sucker Height Reduction (%) (90 DAT)	Sucker Fresh Weight Reduction (%) (120 DAT*)
Untreated Control	0	0	0
NAA (0.5% v/v)	30-40	10-20	20-30
NAA (1% v/v)	40-60	20-30	40-50
NAA (2% v/v)	45-70	30-40	50-60
NAA (1% v/v, sequential application)	50-75	40-50	60-70

DAT: Days After Treatment. Data is a summarized representation from field studies. The sequential application of NAA was the most effective treatment.[\[6\]](#)

Experimental Protocols

Protocol 1: Field Efficacy Trial for Fruit Thinning

Objective: To evaluate the efficacy of **ethyl 1-naphthaleneacetate** as a chemical thinning agent on a target fruit crop (e.g., apples).

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4-6 blocks.
- Plot Size: Each plot should consist of a single, uniform, and healthy tree.
- Guard Trees: Use untreated guard trees between experimental trees to prevent spray drift.

Treatments:

- Untreated Control: Sprayed with water only.

- Hand Thinned Control: Thinned manually to a commercially desirable crop load (e.g., one fruit per 10-15 cm of branch).
- **Ethyl 1-naphthaleneacetate** (Low Concentration): e.g., 5 ppm.
- **Ethyl 1-naphthaleneacetate** (Medium Concentration): e.g., 10 ppm.
- **Ethyl 1-naphthaleneacetate** (High Concentration): e.g., 15 ppm.
- Positive Control (Optional): A standard commercial thinning agent (e.g., carbaryl or 6-benzyladenine).

Methodology:

- Tree Selection: Select uniform, healthy trees with a heavy bloom and good pollination.
- Treatment Application:
 - Apply treatments when the king fruitlet diameter reaches a specific size (e.g., 7-12 mm for apples).^[7]
 - Use a calibrated sprayer to ensure uniform and thorough coverage of the entire tree canopy to the point of drip.
 - Apply treatments during calm weather conditions (low wind) and preferably in the morning or evening to slow drying and enhance absorption.
- Data Collection:
 - Fruit Set: Before treatment, tag several representative branches on each tree and count the number of flower clusters and initial fruitlets. Re-count the fruitlets 2-3 weeks after application to determine the percentage of fruit set.
 - Fruit Drop: Place collection nets or trays under each tree to collect and count the number of dropped fruitlets at regular intervals (e.g., weekly) until "June drop" is complete.
 - Yield: At commercial harvest, count and weigh all the fruit from each tree to determine the total yield.

- Fruit Quality: Take a random subsample of fruit (e.g., 25-50 fruits) from each tree to assess:
 - Fruit weight (g)
 - Fruit diameter (mm)
 - Soluble solids content (°Brix)
 - Firmness (e.g., using a penetrometer)
 - Seed number per fruit
 - Incidence of pygmy (stunted) fruit.
- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Protocol 2: Field Efficacy Trial for Pre-Harvest Fruit Drop Control

Objective: To assess the effectiveness of **ethyl 1-naphthaleneacetate** in preventing premature fruit drop in a target fruit crop (e.g., apples).

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4 blocks.
- Plot Size: Each plot consists of a single tree.
- Guard Trees: Isolate experimental trees with untreated guard trees.

Treatments:

- Untreated Control: Sprayed with water.

- **Ethyl 1-naphthaleneacetate** (Low Concentration): e.g., 5 ppm.
- **Ethyl 1-naphthaleneacetate** (Medium Concentration): e.g., 10 ppm.
- **Ethyl 1-naphthaleneacetate** (High Concentration): e.g., 20 ppm.
- Positive Control (Optional): A commercial "stop-drop" product (e.g., containing aminoethoxyvinylglycine - AVG).

Methodology:

- Tree Selection: Choose uniform, mature trees with a good crop load.
- Treatment Application:
 - Apply treatments at the first sign of natural fruit drop, typically 7-14 days before the anticipated harvest date.
 - Use a calibrated sprayer to ensure thorough coverage of the fruit and foliage.
 - Apply during calm and mild weather conditions.
- Data Collection:
 - Fruit Drop: Clear the ground under each tree before application. At regular intervals (e.g., every 2-3 days) until harvest, collect, count, and weigh all dropped fruit from under each tree.
 - Harvested Yield: At the optimal harvest time, harvest, count, and weigh all the fruit from each tree.
 - Fruit Quality at Harvest: Assess a random subsample of harvested fruit for parameters such as firmness, soluble solids, and color.
 - Post-Harvest Quality (Optional): Store a subsample of fruit under commercial storage conditions and evaluate quality attributes at set intervals to assess any impact on storage life.

- **Statistical Analysis:** Analyze the cumulative fruit drop data (number and weight) and harvested yield using ANOVA for an RCBD. Compare treatment means using a suitable post-hoc test.

Protocol 3: Field Efficacy Trial for Sucker Control

Objective: To determine the efficacy of **ethyl 1-naphthaleneacetate** for controlling sucker growth on woody plants (e.g., fruit trees, ornamentals).

Experimental Design:

- **Design:** Randomized Complete Block Design (RCBD).
- **Replicates:** Minimum of 4-5 blocks.
- **Plot Size:** Each plot is a single tree or a defined section of a hedge with suckering.

Treatments:

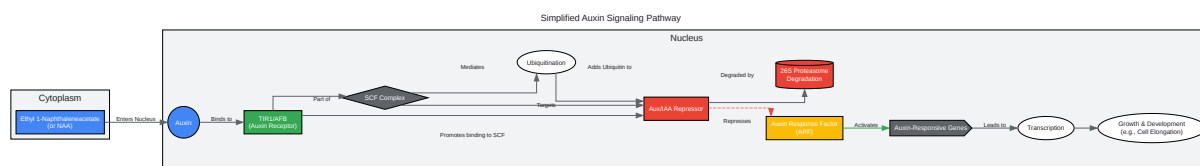
- **Untreated Control:** Suckers are not treated.
- **Mechanical Control:** Suckers are manually pruned at the beginning of the trial.
- **Ethyl 1-naphthaleneacetate** Formulation (Ready-to-Use): Applied as per the product label.
- **Ethyl 1-naphthaleneacetate** (Dilutable Concentrate): Applied at a specified concentration.
- **Positive Control (Optional):** Another commercial sucker control product.

Methodology:

- **Plant Selection:** Select plants with vigorous sucker growth.
- **Initial Pruning:** For all treatment groups except the untreated control, prune all existing suckers to the base before applying the chemical treatments.
- **Treatment Application:**

- Apply treatments to the freshly cut surfaces and the surrounding bark area from which suckers emerge.
- For spray applications, use a directed spray to avoid contact with desirable foliage and fruit.
- Application is often most effective during the dormant season or when new sucker growth is young and succulent (e.g., 15-25 cm in height).
- Data Collection:
 - Sucker Control Rating: At regular intervals (e.g., 30, 60, 90, and 120 days after treatment), visually assess the percentage of sucker control in each plot using a rating scale (e.g., 0% = no control, 100% = complete control).
 - Sucker Count and Measurement: At the end of the evaluation period, count the number of new suckers in each plot. Measure the height and determine the fresh and dry weight of the sucker regrowth.
 - Phytotoxicity: Visually assess the treated plants for any signs of phytotoxicity, such as leaf yellowing, necrosis, or distortion, on a rated scale.
- Statistical Analysis: Analyze the sucker control ratings, sucker counts, and biomass data using ANOVA for an RCBD. Use a mean separation test to compare the effectiveness of the different treatments.

Mandatory Visualizations



Experimental Workflow for Fruit Thinning Efficacy Trial

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com